

Molecular weight of 2-Methyl-3-nitroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methyl-3-nitroanisole**

Cat. No.: **B1293961**

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An In-depth Technical Guide to **2-Methyl-3-nitroanisole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **2-Methyl-3-nitroanisole** (CAS No: 4837-88-1), a key chemical intermediate. It details the compound's physicochemical properties, provides insights into its synthesis and characterization, and summarizes its known applications. This guide is intended to serve as a foundational resource for professionals in chemical research and development.

Core Compound Properties

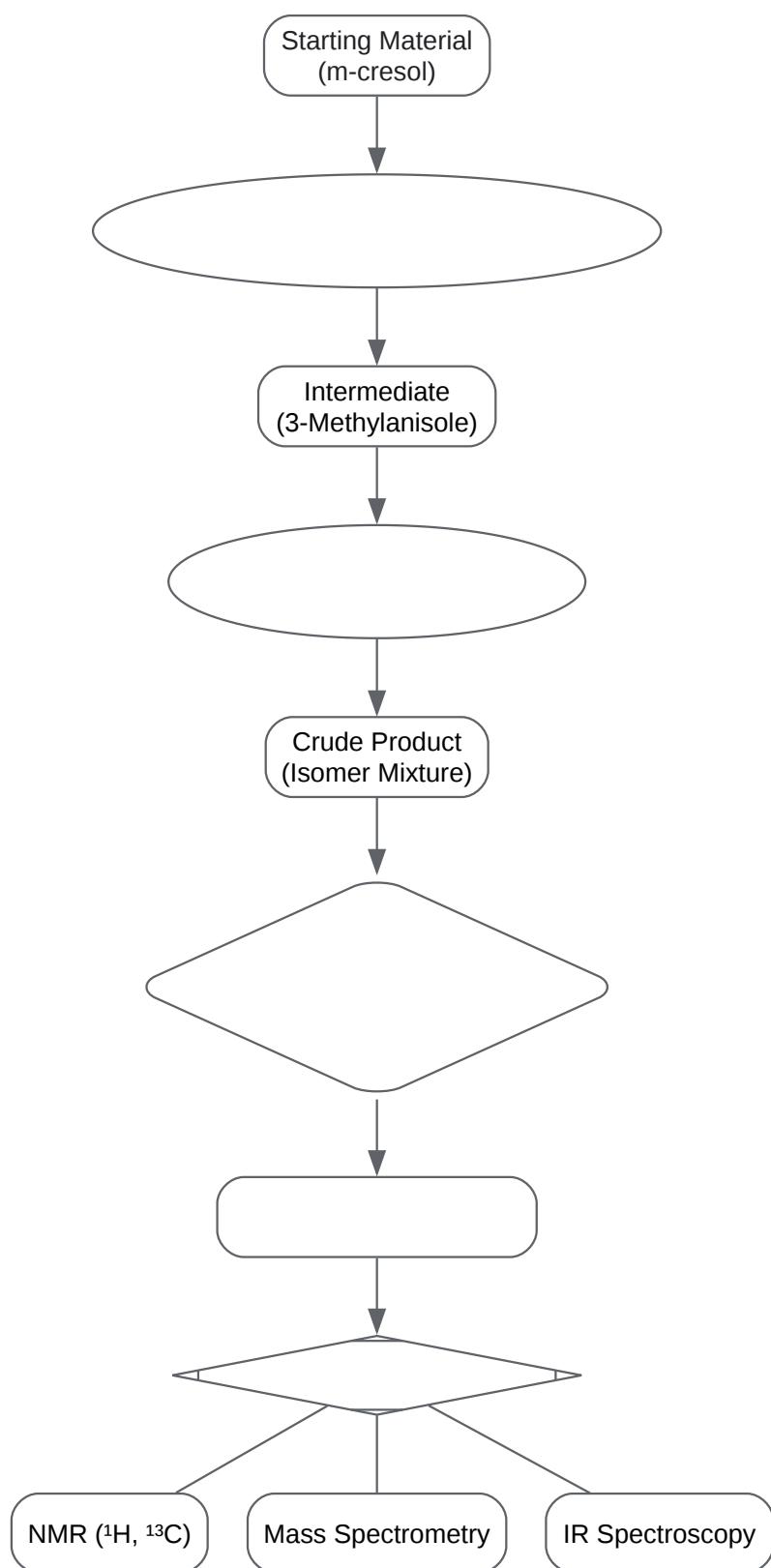
2-Methyl-3-nitroanisole, also known as 1-methoxy-2-methyl-3-nitrobenzene, is an aromatic nitro compound.^[1] Its core physical and chemical properties are summarized below.

Data Presentation: Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	1-methoxy-2-methyl-3-nitrobenzene	
Synonyms	2-Methoxy-6-nitrotoluene, Anisole, 2-methyl-3-nitro-	
CAS Number	4837-88-1	
Molecular Formula	C ₈ H ₉ NO ₃	[2]
Molecular Weight	167.16 g/mol	[2]
Appearance	Yellow to pale brown powder or crystalline solid	
Melting Point	54-56 °C	
Linear Formula	CH ₃ C ₆ H ₃ (NO ₂)OCH ₃	
InChI Key	HQCZLEAGIOIIMC-UHFFFAOYSA-N	
SMILES	COc1cccc(c1C)--INVALID-LINK--=O	

Chemical Structure and Visualization

The structure of **2-Methyl-3-nitroanisole** consists of a benzene ring substituted with a methoxy group, a methyl group, and a nitro group at positions 1, 2, and 3, respectively.

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References

- 1. 2-Methyl-3-nitroanisole | C8H9NO3 | CID 78554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Methyl-3-nitroanisole | 4837-88-1 | FM40793 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [Molecular weight of 2-Methyl-3-nitroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293961#molecular-weight-of-2-methyl-3-nitroanisole\]](https://www.benchchem.com/product/b1293961#molecular-weight-of-2-methyl-3-nitroanisole)

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